

basic synthesis pathways for N-methoxy-2-phenylacetamide precursors

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Compound of Interest

Compound Name: *Benzeneacetamide, N-methoxy-*

CAS No.: 112403-78-8

Cat. No.: B8766666

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Advanced Synthesis Strategies for N-Methoxy-2-Phenylacetamide

Executive Summary & Strategic Utility

N-Methoxy-2-phenylacetamide (CAS: 52605-49-9) represents a critical structural motif in medicinal chemistry, serving as a secondary amide variant of the Weinreb amide. Unlike its tertiary counterpart (N-methoxy-N-methyl), this scaffold retains a secondary amide proton, offering unique hydrogen-bonding capabilities for target binding in fungicide development and kinase inhibition. Furthermore, it serves as a versatile intermediate for the synthesis of N-alkoxyimidoyl halides and hydroxamic acid derivatives.

This technical guide details the two most robust synthesis pathways for assembling this target from its primary precursors: Phenylacetic Acid (PAA) and O-Methylhydroxylamine.

Regulatory & Compliance Notice

Critical Advisory: One of the primary precursors, Phenylacetic Acid (PAA), is a DEA List I Chemical (and similarly controlled in the EU/Asia) due to its potential diversion for illicit methamphetamine synthesis.

- Legitimate Use: Drug development and organic synthesis professionals must maintain strict chain-of-custody documentation (End-User Declarations).
- Alternative: Using Phenylacetyl chloride often bypasses specific List I threshold controls in some jurisdictions, though it remains a "watched" chemical.

Precursor Analysis & Retrosynthetic Logic

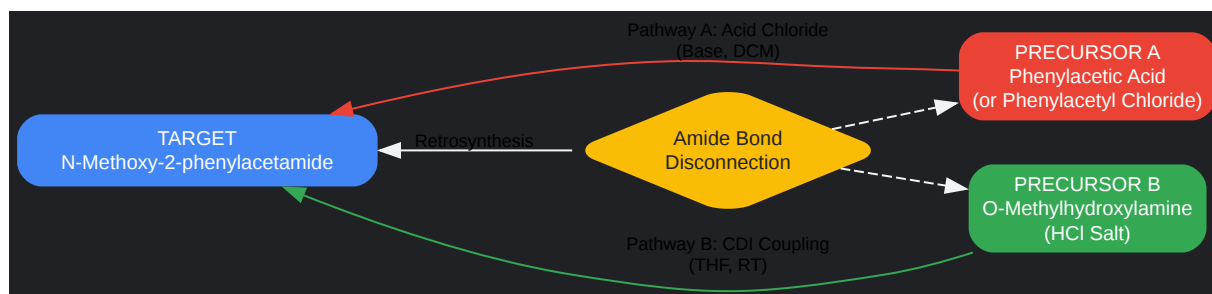
The assembly of the core amide bond relies on the nucleophilic attack of the methoxyamine nitrogen upon the activated carbonyl of the phenylacetyl moiety.

The Precursors

- Acyl Donor:
 - Phenylacetyl Chloride: Highly reactive, moisture-sensitive.[1] Best for scale-up where atom economy and speed are prioritized.
 - Phenylacetic Acid:[2][3][4] Stable solid.[1] Requires in-situ activation (CDI, EDC) to leave a good leaving group.
- Amine Source:
 - O-Methylhydroxylamine Hydrochloride (MeONH₂·HCl): The standard stable form. Hygroscopic. Requires a base (or excess reagent) to liberate the free amine nucleophile in situ.

Retrosynthetic Pathway Visualization

The following diagram outlines the logical disconnection and the two primary forward pathways selected for this guide.



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Caption: Retrosynthetic breakdown showing the convergence of precursors via Acid Chloride (Red) and CDI Coupling (Green) pathways.

Pathway A: The Acid Chloride Method (Schotten-Baumann Conditions)

This is the classical, high-yielding route preferred for gram-to-kilogram scale synthesis. It utilizes Phenylacetyl chloride, which is highly electrophilic, driving the reaction to completion rapidly.

Mechanistic Insight

The reaction proceeds via a nucleophilic acyl substitution. A base (Pyridine or Triethylamine) is strictly required for two functions:

- **Liberation:** Neutralizing the HCl salt of the methoxylamine to generate the free nucleophile ($\text{:NH}_2\text{OMe}$).
- **Scavenging:** Neutralizing the HCl byproduct generated during the substitution to prevent protonation of the product or amine.

Detailed Protocol

Scale: 10 mmol | Time: 2 Hours | Yield: ~85-92%

Reagents:

- Phenylacetyl chloride (1.55 g, 10 mmol)
- O-Methylhydroxylamine HCl (0.92 g, 11 mmol)
- Pyridine (1.74 g, 22 mmol) [Alternative: Et₃N]
- Dichloromethane (DCM), Anhydrous (30 mL)

Step-by-Step Workflow:

- Preparation: Flame-dry a 100 mL round-bottom flask (RBF) and purge with Nitrogen (N₂).
- Solvation: Add O-Methylhydroxylamine HCl and anhydrous DCM. The salt will be suspended.^[5]
- Base Addition: Cool the suspension to 0°C (ice bath). Add Pyridine dropwise. The mixture will become homogeneous as the free amine is liberated.
- Acylation: Add Phenylacetyl chloride dropwise over 15 minutes. Note: The reaction is exothermic; maintain temp < 5°C to prevent side reactions.
- Reaction: Remove ice bath and stir at Room Temperature (RT) for 1.5 hours. Monitor by TLC (EtOAc/Hexane 1:1).
- Workup (Self-Validating Step):
 - Dilute with 50 mL DCM.
 - Wash 1: 1M HCl (2 x 30 mL). Purpose: Removes excess Pyridine (as pyridinium salt).
 - Wash 2: Saturated NaHCO₃ (2 x 30 mL). Purpose: Neutralizes residual acid.
 - Wash 3: Brine (1 x 30 mL).
- Isolation: Dry organic layer over MgSO₄, filter, and concentrate in vacuo.
- Result: Off-white solid. Recrystallize from Hexane/EtOAc if necessary.

Pathway B: The CDI "One-Pot" Method (Activation Coupling)

For laboratories preferring to avoid the corrosive acid chloride or when starting specifically from Phenylacetic Acid, the Carbonyldiimidazole (CDI) method is superior. It is a "clean" coupling that generates only CO₂ and imidazole as byproducts.

Mechanistic Insight

CDI reacts with the carboxylic acid to form an unstable acyl-imidazole intermediate. This species is highly susceptible to nucleophilic attack by the amine. The imidazole released acts as an internal base to buffer the reaction.

Detailed Protocol

Scale: 5 mmol | Time: 4 Hours | Yield: ~78-85%

Reagents:

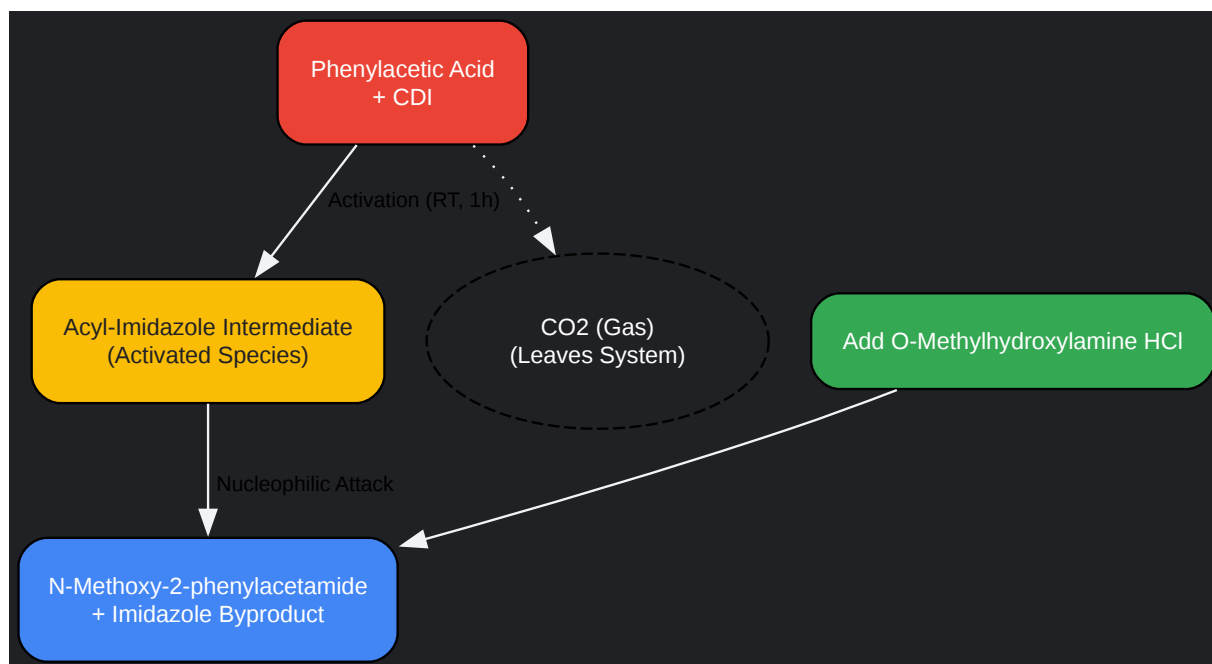
- Phenylacetic Acid (0.68 g, 5 mmol)
- 1,1'-Carbonyldiimidazole (CDI) (0.89 g, 5.5 mmol)
- O-Methylhydroxylamine HCl (0.46 g, 5.5 mmol)
- THF (Tetrahydrofuran), Anhydrous (20 mL)

Step-by-Step Workflow:

- Activation: In a dry flask under N₂, dissolve Phenylacetic Acid in THF.
- CDI Addition: Add CDI in one portion at RT.
 - Observation: Vigorous evolution of CO₂ gas bubbles will occur.
 - Wait: Stir for 45-60 minutes until gas evolution ceases. This confirms the formation of the acyl-imidazole.

- Coupling: Add O-Methylhydroxylamine HCl directly to the mixture.
 - Note: The imidazole byproduct released in Step 2 is sufficient to neutralize the HCl salt, but adding 1.0 eq of Triethylamine (TEA) can accelerate the reaction if it stalls.
- Reaction: Stir at RT for 3-4 hours.
- Workup:
 - Evaporate THF under reduced pressure.
 - Redissolve residue in EtOAc (50 mL).
 - Wash with 1M HCl (to remove imidazole) and saturated NaHCO₃.
- Isolation: Dry (Na₂SO₄) and concentrate.

Pathway Visualization: CDI Activation



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Caption: Step-wise activation of Phenylacetic acid using CDI, releasing CO₂ and forming the reactive Acyl-Imidazole.

Method Comparison & Data Summary

Feature	Pathway A: Acid Chloride	Pathway B: CDI Coupling	Pathway C: EDC/HOBt (Alternative)
Precursor	Phenylacetyl Chloride	Phenylacetic Acid	Phenylacetic Acid
Reactivity	High (Exothermic)	Moderate (Gas Evolution)	Mild
Atom Economy	Moderate (Pyridine salts waste)	High (CO ₂ leaves, Imidazole wash)	Low (Urea byproducts)
Moisture Sensitivity	High (Requires dry solvents)	Moderate	Low
Purification	Acid/Base Wash	Acid Wash	Column Chromatography often required
Typical Yield	85-92%	78-85%	70-80%

Troubleshooting & Optimization (Self-Validating Systems)

To ensure the protocol is self-validating, check these critical control points:

- The "Odor Test" (Pathway A): Phenylacetyl chloride has a pungent, acrid smell. Upon completion of the reaction and workup, the product should have a faint, sweet aromatic odor. If the acrid smell persists, the acid chloride was not fully consumed (quench with NaHCO₃).
- The "Bubble Test" (Pathway B): If adding CDI does not produce bubbles, your CDI may be hydrolyzed (wet). The reaction will fail. Ensure CDI is stored in a desiccator.
- TLC Monitoring:

- Stationary Phase: Silica Gel 60 F254.
- Mobile Phase: 50% Ethyl Acetate / 50% Hexane.
- Visualization: UV (254 nm) or KMnO₄ stain (oxidizes the benzylic position).
- R_f Values: The amide product is significantly more polar (lower R_f) than the acid chloride or ester precursors.

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